

Unable to Identify "Unc-CA359" in Public Scientific Databases

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Compound of Interest

Compound Name: *Unc-CA359*

Cat. No.: *B12396089*

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An in-depth search of publicly available scientific literature and biological databases did not yield any specific information for the identifier "**Unc-CA359**." This term does not correspond to a recognized gene, protein, chemical compound, or signaling pathway in the current body of scientific knowledge.

The lack of information on "**Unc-CA359**" prevents the creation of the requested in-depth technical guide, as there is no data to synthesize, no experimental protocols to detail, and no signaling pathways to visualize. The identifier may be:

- An internal or proprietary code: Many research institutions and pharmaceutical companies use internal codes for novel genes, proteins, or compounds during development. These identifiers are typically not present in public databases until the research is published.
- A very recent discovery: It is possible that "**Unc-CA359**" is a newly identified molecule that has not yet been described in a peer-reviewed publication.
- A misinterpretation or typographical error: The identifier could be a mistyped version of a known biological entity.

While the specific term "**Unc-CA359**" could not be found, the prefix "UNC" is commonly associated with two areas in biological research:

- University of North Carolina (UNC): UNC is a major research university, and its laboratories are at the forefront of biological and medical research. It is possible that "**Unc-CA359**"

originates from research conducted at this institution.

- **Caenorhabditis elegans Genetics:** In the field of genetics, "unc" is a standard prefix for genes in the nematode worm *C. elegans* that are associated with an "uncoordinated" phenotype, which affects movement. Examples include well-studied genes like *unc-5* and *unc-129*.^[1]

To proceed with your request, please verify the identifier "**Unc-CA359**" and, if possible, provide a more standard or alternative name, such as a recognized gene symbol, protein name, or a reference to a relevant scientific publication. With a valid identifier, a comprehensive technical guide can be developed.

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References

- 1. UNC-129 regulates the balance between UNC-40 dependent and independent UNC-5 signaling pathways. | Sigma-Aldrich [sigmaaldrich.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com